

# Application Notes and Protocols for Copper-Catalyzed Cyclization of 2'-Aminoacetophenone Oxime

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## Compound of Interest

Compound Name: *Ethanone, 1-(2-aminophenyl)-, oxime*

Cat. No.: B1621877

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These application notes provide a detailed protocol for the synthesis of 2-substituted-2H-indazoles via a proposed copper-catalyzed intramolecular cyclization of 2'-aminoacetophenone oximes. This method offers a potential route to a significant class of heterocyclic compounds that are prevalent in medicinal chemistry and drug discovery. The following sections detail the reaction, a proposed mechanism, experimental protocols, and representative data.

## Introduction

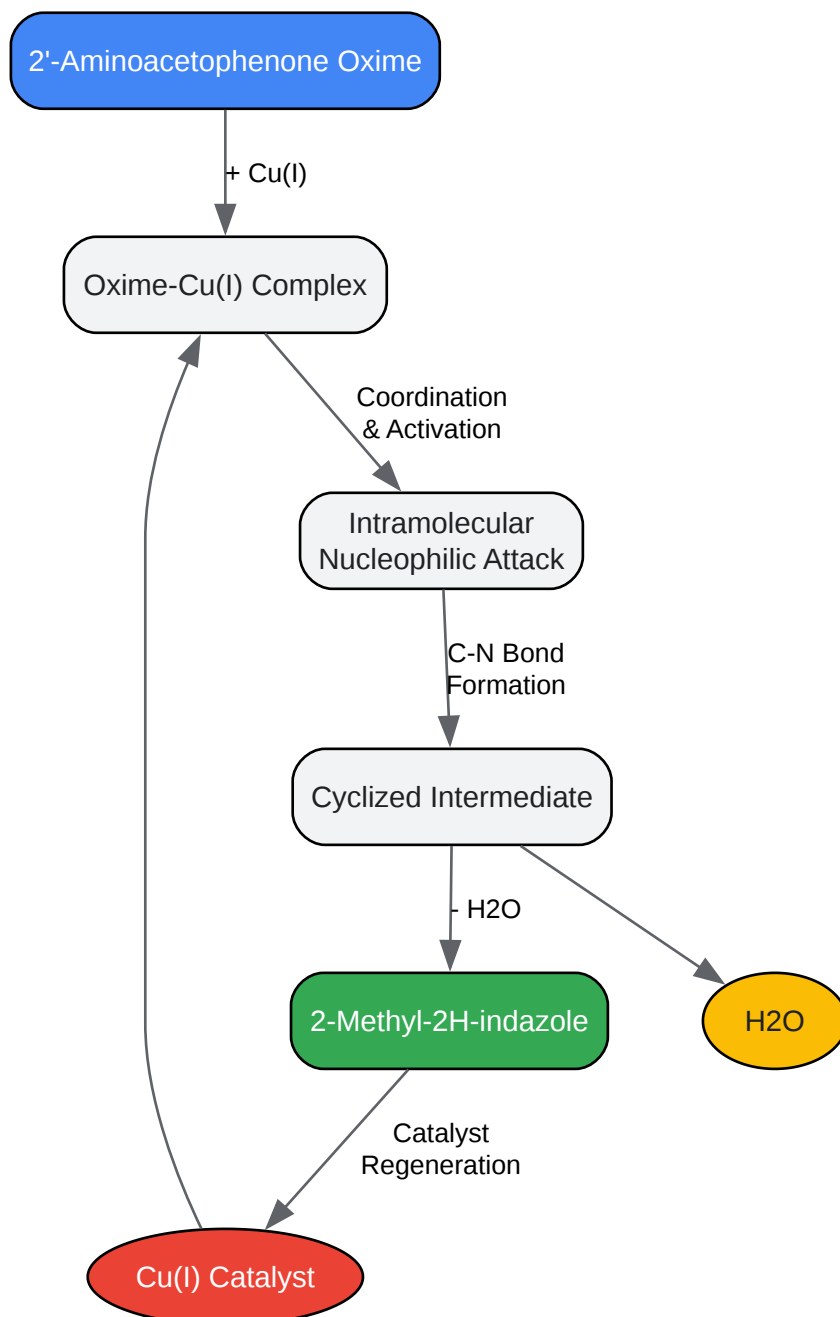
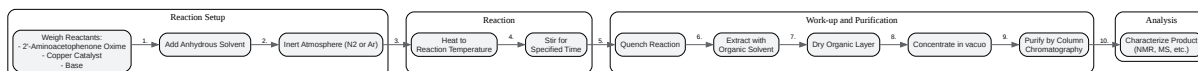
Indazoles, particularly 2H-indazoles, are a core structural motif in numerous pharmacologically active compounds. The development of efficient and versatile synthetic routes to these scaffolds is of significant interest to the pharmaceutical industry. Copper catalysis has emerged as a powerful tool for the construction of carbon-nitrogen and nitrogen-nitrogen bonds. This document outlines a proposed methodology for the copper-catalyzed intramolecular cyclization of 2'-aminoacetophenone oximes to yield 2-methyl-2H-indazoles. The protocol is based on established principles of copper-catalyzed reactions of oximes and related cyclization strategies for the synthesis of N-heterocycles.

## Proposed Reaction and Mechanism

The proposed transformation involves the intramolecular cyclization of a 2'-aminoacetophenone oxime derivative in the presence of a copper catalyst to form a 2-substituted-2H-indazole. The reaction likely proceeds through a sequence of steps involving the activation of the oxime by the copper catalyst, followed by an intramolecular nucleophilic attack of the amino group and subsequent dehydration to afford the indazole ring system.

## Experimental Workflow

The general workflow for the copper-catalyzed cyclization of 2'-aminoacetophenone oxime is depicted below.



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